

An Initial Investigation of Ammonia-Ethanol for Carbon Capture: A Technical Guide

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Compound of Interest

Compound Name: Ammonia ethanol

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Executive Summary

The urgent need to mitigate carbon dioxide (CO₂) emissions has spurred research into innovative and cost-effective carbon capture technologies. Among these, solvent-based absorption processes are the most mature. While aqueous ammonia has been recognized for its high CO₂ absorption capacity, low cost, and stability, challenges such as high volatility and significant energy requirements for regeneration have hindered its widespread adoption. This technical guide provides an in-depth initial investigation into the use of a blended ammonia-ethanol solvent for CO₂ capture. The addition of ethanol as an anti-solvent offers a promising pathway to reduce the energy penalty associated with solvent regeneration by promoting the precipitation of ammonium bicarbonate. This document outlines the core principles, experimental protocols, and key performance data associated with this approach, intended to serve as a foundational resource for researchers and professionals in the field.

Introduction

Post-combustion carbon capture (PCC) using chemical solvents is a leading strategy for reducing greenhouse gas emissions from industrial sources. Aqueous ammonia (NH₃) solutions have several advantages over traditional amine-based solvents, including a higher theoretical CO₂ loading capacity (mole of CO₂ per mole of absorbent), resistance to degradation by flue gas impurities like SO_x and NO_x, and lower solvent cost. However, the high energy demand for stripping CO₂ from the rich solution remains a significant economic barrier.

The innovative use of organic solvents, such as ethanol, in conjunction with aqueous ammonia aims to address this challenge. Ethanol acts as an anti-solvent, reducing the solubility of the primary CO₂ capture product, ammonium bicarbonate (NH₄HCO₃), in the aqueous solution. This promotes the precipitation of NH₄HCO₃, allowing for its solid-liquid separation from the bulk solvent. The captured CO₂ can then be liberated by heating the solid bicarbonate, a process that requires significantly less energy than heating the entire volume of the absorbent solution.

This guide details the fundamental chemistry, experimental procedures for evaluation, and available performance data for the ammonia-ethanol system. It is designed to provide a comprehensive starting point for further research and development in this promising area of carbon capture.

Core Principles and Chemical Pathways

The capture of CO₂ using an aqueous ammonia-ethanol solvent involves a series of chemical reactions. Initially, CO₂ dissolves in water to form carbonic acid, which then reacts with ammonia to form ammonium bicarbonate and ammonium carbamate. The presence of ethanol reduces the solubility of ammonium bicarbonate, shifting the equilibrium towards its precipitation.

Key Chemical Reactions:

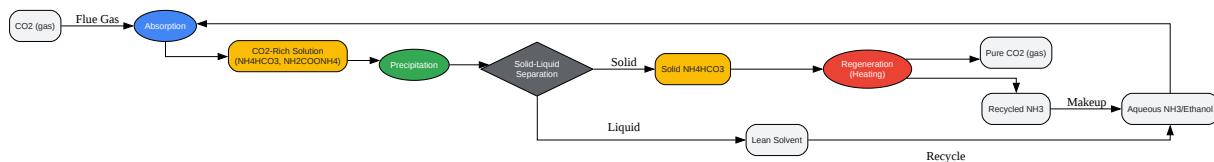
The primary reactions in the aqueous ammonia-CO₂ system are:

- CO₂ Hydrolysis: CO₂ + H₂O ⇌ H₂CO₃
- Ammonia Hydrolysis: NH₃ + H₂O ⇌ NH₄⁺ + OH⁻
- Bicarbonate Formation: H₂CO₃ + NH₃ ⇌ NH₄⁺ + HCO₃⁻
- Carbamate Formation: 2NH₃ + CO₂ ⇌ NH₂COONH₄
- Precipitation: NH₄⁺ + HCO₃⁻ (in ethanol/water) → NH₄HCO₃(s)

The regeneration step involves the thermal decomposition of the precipitated ammonium bicarbonate:

- Regeneration: $\text{NH}_4\text{HCO}_3(\text{s}) + \text{heat} \rightarrow \text{NH}_3(\text{g}) + \text{CO}_2(\text{g}) + \text{H}_2\text{O}(\text{l})$

Signaling Pathway of CO₂ Capture and Regeneration



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Caption: CO₂ Capture and Regeneration Workflow.

Experimental Protocols

This section provides a generalized methodology for the laboratory-scale investigation of CO₂ capture using an ammonia-ethanol solvent.

Materials and Equipment

- Reagents: Anhydrous ammonia (or aqueous ammonia solution of known concentration), absolute ethanol, deionized water, gaseous CO₂ (e.g., 15% CO₂ in N₂ to simulate flue gas), nitrogen (for purging).
- Glassware: Gas washing bottles (bubblers), round-bottom flasks, condensers, graduated cylinders, beakers.
- Equipment: Mass flow controllers, a thermostatically controlled water bath, a magnetic stirrer with a heating plate, a pH meter, a balance, a gas chromatograph (GC) or non-dispersive infrared (NDIR) sensor for CO₂ analysis, and equipment for titration.

Solvent Preparation

- Prepare a stock solution of aqueous ammonia of the desired concentration (e.g., 5-15 wt%) by bubbling anhydrous ammonia into chilled deionized water or by diluting a concentrated aqueous ammonia solution. The concentration should be verified by titration with a standard acid.
- Prepare the ammonia-ethanol solvent by mixing the aqueous ammonia solution with absolute ethanol to achieve the desired volume ratio (e.g., 10-50% v/v ethanol). Prepare the solution in a fume hood due to the volatility of ammonia.

CO₂ Absorption Procedure

- Assemble the absorption setup, consisting of a gas washing bottle containing a known volume and concentration of the ammonia-ethanol solvent, placed in a thermostatic water bath to maintain a constant temperature (e.g., 25-40°C).
- Connect the gas inlet of the washing bottle to the simulated flue gas source via a mass flow controller.
- Connect the gas outlet to a gas analyzer (GC or NDIR) to measure the CO₂ concentration in the exiting gas stream.
- Start the flow of the simulated flue gas at a known flow rate (e.g., 100-500 mL/min).
- Record the outlet CO₂ concentration over time until it reaches the inlet concentration, indicating that the solvent is saturated.
- The amount of CO₂ absorbed can be calculated by integrating the difference between the inlet and outlet CO₂ concentrations over time.
- The CO₂ loading is expressed as moles of CO₂ absorbed per mole of ammonia in the solvent.

Solvent Regeneration

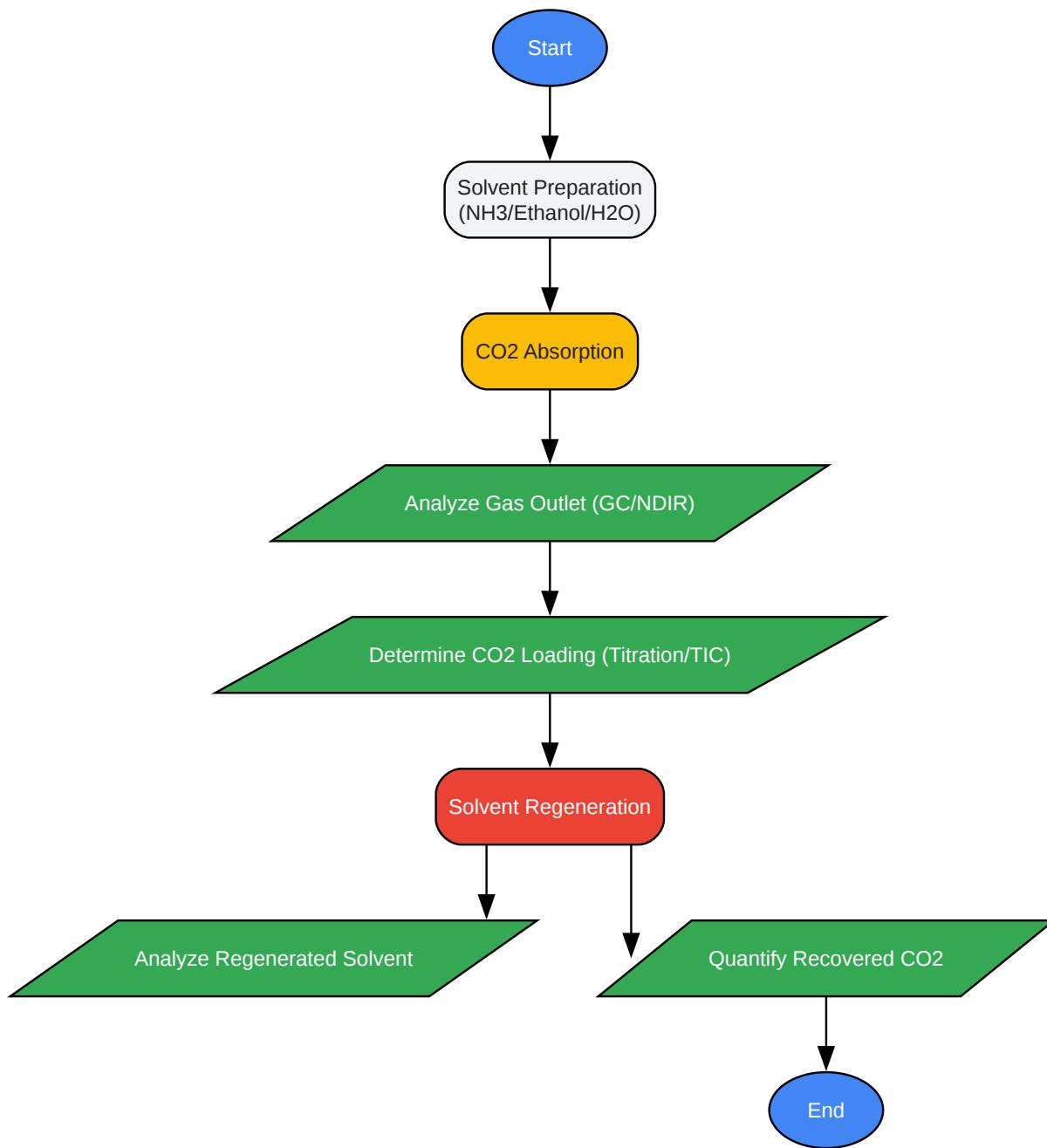
- After absorption, transfer the CO₂-rich solvent to a round-bottom flask. If significant precipitation of ammonium bicarbonate has occurred, separate the solid by filtration.

- Heat the rich solvent (or the filtered solid) using a heating mantle connected to a temperature controller. The regeneration temperature can be varied (e.g., 60-100°C).
- The off-gas, containing the released CO₂ and ammonia, is passed through a condenser to recover water and ammonia.
- The non-condensable gas (primarily CO₂) is collected and its volume is measured, or its concentration is analyzed.
- The regeneration efficiency is calculated as the ratio of the amount of CO₂ recovered to the amount of CO₂ initially absorbed.

Analytical Methods

- CO₂ Loading: The CO₂ loading in the rich solvent can be determined by titration. A common method involves precipitating the carbonate and bicarbonate with barium chloride and then titrating the excess hydroxide with a standard acid. Alternatively, a total inorganic carbon (TIC) analyzer can be used.
- Ammonia Concentration: The ammonia concentration in the lean and rich solvents can be determined by titration with a standard acid (e.g., HCl or H₂SO₄).
- Gas Analysis: The concentration of CO₂ in the gas streams can be measured using a gas chromatograph with a thermal conductivity detector (TCD) or a non-dispersive infrared (NDIR) sensor.

Experimental Workflow Diagram



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Caption: Laboratory-Scale Experimental Workflow.

Quantitative Data

The following tables summarize key performance indicators for ammonia-based CO₂ capture systems, including data from studies that have incorporated organic solvents. It is important to note that direct, comprehensive comparisons are challenging due to variations in experimental conditions across different studies.

Table 1: CO₂ Absorption Performance of Ammonia-Based Solvents

Solvent Composition	Temperature (°C)	CO ₂ Loading (mol CO ₂ /mol NH ₃)	CO ₂ Removal Efficiency (%)	Reference
7 wt% Aqueous NH ₃	25	0.6 - 0.8	90 - 99	[1]
11.25 wt% Aqueous NH ₃	Ambient	~0.3 (initial)	92.8 - 98.3	[2]
2 M NH ₄ HCO ₃ + 16.7% v/v Acetaldehyde	Room Temp.	N/A	86.5% CO ₂ release	[3]
3 M NH ₃ + Promoters	15	~0.5 - 0.7	N/A (focus on rate)	[4]

Table 2: Regeneration Performance of Ammonia-Based Solvents

Solvent System	Regeneration Temperature (°C)	Regeneration Energy (MJ/kg CO ₂)	Regeneration Efficiency (%)	Reference
Chilled Ammonia Process	120 - 150	2.2 - 3.2	>90	[5]
2 M NH ₄ HCO ₃ + 16.7% v/v Acetaldehyde	68 (for solvent recovery)	1.39	N/A	[3]
Aqueous NH ₃ (general)	80 - 120	2.5 - 4.0	85-95	[6]

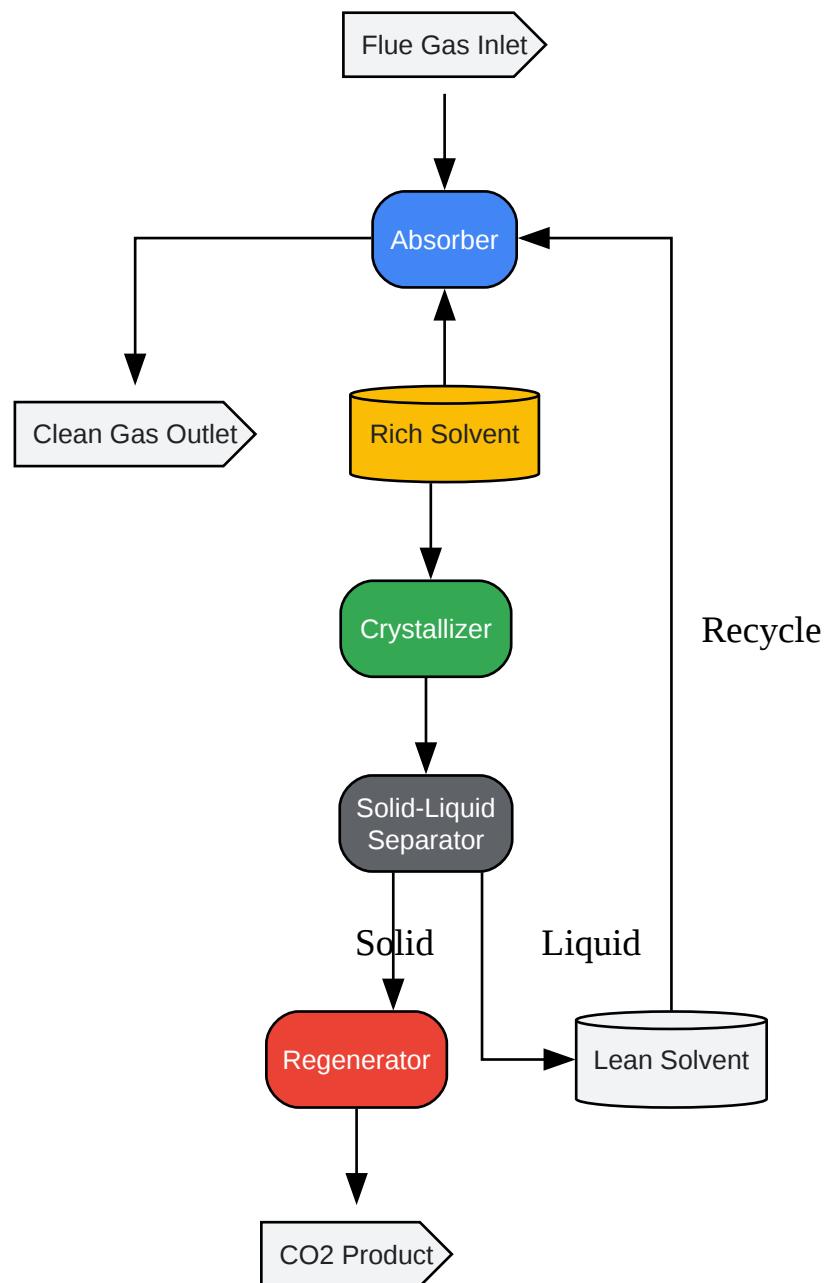
Pilot-Scale Considerations

While extensive pilot-scale data for the specific ammonia-ethanol system is not widely published, data from pilot plants using aqueous ammonia and other amine-based solvents with organic components provide valuable insights.^{[7][8][9]}

A typical pilot plant for an ammonia-ethanol process would consist of:

- An Absorber: A packed column where the flue gas comes into contact with the lean ammonia-ethanol solvent.
- A Precipitation/Crystallization Unit: A vessel designed to cool the rich solvent and allow for the precipitation of ammonium bicarbonate.
- A Solid-Liquid Separator: A centrifuge or filter to separate the solid ammonium bicarbonate from the lean solvent.
- A Regenerator: A heated vessel (e.g., a calciner) to decompose the ammonium bicarbonate and release high-purity CO₂.
- Heat Exchangers: To recover heat and improve the overall energy efficiency of the process.

Pilot Plant Process Flow Diagram



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Caption: Simplified Pilot Plant Flow Diagram.

Conclusion and Future Outlook

The use of an ammonia-ethanol solvent system for carbon capture presents a promising approach to reduce the energy penalty associated with solvent regeneration, a major bottleneck in the commercial viability of post-combustion capture technologies. The ability of

ethanol to act as an anti-solvent and promote the precipitation of ammonium bicarbonate allows for a potentially more energy-efficient regeneration pathway.

This technical guide has provided a foundational overview of the core principles, experimental methodologies, and available data for this system. Further research is required to optimize the solvent composition, operating conditions (temperature, pressure), and process design to maximize CO₂ capture efficiency while minimizing energy consumption and operational costs. Key areas for future investigation include:

- Detailed kinetic and thermodynamic modeling: To better understand the vapor-liquid-solid equilibrium of the NH₃-C₂H₅OH-H₂O-CO₂ system.
- Process optimization: To minimize ammonia slip and ethanol losses.
- Materials compatibility and corrosion studies: To ensure the long-term stability and safety of the process equipment.
- Pilot-scale demonstration: To validate the laboratory-scale findings and assess the techno-economic feasibility of the process at a larger scale.

The continued investigation of the ammonia-ethanol system and similar solvent blends holds significant potential for advancing the field of carbon capture and contributing to a low-carbon future.

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